

An In-Depth Technical Guide to (+)-trans-Isolimonene: Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: (+)-trans-Isolimonene

Cat. No.: B191713

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Abstract

(+)-trans-Isolimonene, a naturally occurring monoterpene, is a chiral compound of increasing interest in the fields of chemical synthesis and pharmacology. As an isomer of the widely known limonene, it possesses unique physical, chemical, and biological characteristics. This technical guide provides a comprehensive overview of the core properties of **(+)-trans-Isolimonene**, including detailed experimental protocols for their determination and a prospective synthesis route. Furthermore, this document elucidates its potential biological activity, with a focus on its interaction with inflammatory signaling pathways. All quantitative data is presented in structured tables for ease of comparison, and key experimental and biological pathways are visualized using Graphviz diagrams.

Physical and Chemical Properties

(+)-trans-Isolimonene, also known as (+)-p-Mentha-2,8-diene, is a colorless liquid with a characteristic citrus-like odor. Its physical and chemical properties are summarized in the tables below. These properties are critical for its handling, characterization, and application in various research and development settings.

Table 1: General and Physical Properties of (+)-trans-Isolimonene

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₆	[1]
Molecular Weight	136.23 g/mol	[1]
Appearance	Colorless liquid	General Knowledge
Boiling Point	165-166 °C (at 760 mmHg)	[1]
Density	0.83 g/mL (at 20 °C)	[1]
Refractive Index (n ²⁰ /D)	1.47	[1]
Optical Rotation ([α] ²⁰ /D)	+212° to +217° (c=10 in ethanol)	[1]
Flash Point	39 °C (102.2 °F) - closed cup	
Solubility	Soluble in organic solvents (e.g., ethanol, chloroform, acetone); Insoluble in water.	

Table 2: Identification and Spectroscopic Data

Identifier/Data	Value	Reference(s)
CAS Number	5113-87-1	[1]
EC Number	225-843-3	[1]
Beilstein Registry Number	2073245	[1]
MDL Number	MFCD00042629	[1]
InChI Key	TWCNAXRPQBLSNO-UWVGGRQHSA-N	[1]
SMILES	C[C@@H]1CC--INVALID-LINK--C(C)=C	[1]

Experimental Protocols

This section outlines detailed methodologies for the determination of key physical properties of **(+)-trans-Isolimonene**. These protocols are generalized for volatile liquids and monoterpenes and can be adapted for this specific compound.

Determination of Boiling Point (Micro Method)

This method is suitable for small sample volumes.

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this micro method, this is observed when a continuous stream of bubbles emerges from a capillary tube inverted in the sample, and the liquid just begins to be drawn back into the capillary upon cooling.

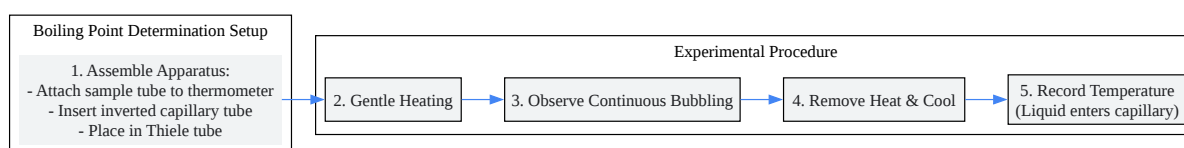
Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer (calibrated)
- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

Procedure:

- Attach the small test tube containing 0.5-1 mL of **(+)-trans-Isolimonene** to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
- Place a capillary tube, sealed end up, into the test tube containing the sample.

- Place the thermometer and test tube assembly into the Thiele tube filled with mineral oil, ensuring the sample is below the oil level.
- Gently heat the side arm of the Thiele tube.
- Observe the capillary tube. As the temperature rises, a stream of bubbles will emerge.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube. Record this temperature.



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Boiling Point Determination Workflow

Determination of Density

Principle: Density is the mass per unit volume of a substance. For a volatile liquid, it is crucial to minimize evaporation during measurement.

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume (e.g., 5 or 10 mL)
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature water bath

- Thermometer

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer with its stopper ($m_{\text{pycnometer}}$).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath set to 20°C until it reaches thermal equilibrium.
- Adjust the water level to the mark, dry the outside of the pycnometer, and weigh it (m_{water}).
- Empty and dry the pycnometer again.
- Fill the pycnometer with **(+)-trans-Isolimonene**, taking care to avoid air bubbles.
- Equilibrate the filled pycnometer in the 20°C water bath.
- Adjust the liquid level to the mark, stopper, dry the exterior, and weigh (m_{sample}).
- The density of water at 20°C is approximately 0.9982 g/mL.
- Calculate the volume of the pycnometer: $V = (m_{\text{water}} - m_{\text{pycnometer}}) / 0.9982$.
- Calculate the density of the sample: $\text{Density} = (m_{\text{sample}} - m_{\text{pycnometer}}) / V$.

Determination of Optical Rotation

Principle: Chiral molecules rotate the plane of polarized light. The specific rotation is a characteristic property of a chiral compound and is dependent on the concentration, path length, temperature, and wavelength of light.

Apparatus:

- Polarimeter
- Polarimeter cell (e.g., 1 dm)

- Volumetric flask
- Analytical balance
- Sodium lamp (D-line, 589 nm)

Procedure:

- Prepare a solution of **(+)-trans-Isolimonene** of a known concentration (e.g., 10 g/100 mL, which is $c = 0.1$ g/mL) in a suitable solvent (e.g., ethanol).
- Calibrate the polarimeter with the pure solvent (blank).
- Rinse and fill the polarimeter cell with the prepared solution, ensuring no air bubbles are present.
- Place the cell in the polarimeter and measure the observed rotation (α).
- Calculate the specific rotation using the formula: $[\alpha]^{20}_D = \alpha / (l * c)$, where:
 - α is the observed rotation in degrees.
 - l is the path length of the cell in decimeters (dm).
 - c is the concentration of the solution in g/mL.

Synthesis of (+)-trans-Isolimonene

(+)-trans-Isolimonene can be synthesized from the readily available starting material, (R)-(+)-limonene, through an acid-catalyzed isomerization reaction. This process typically yields a mixture of p-menthadiene isomers, from which **(+)-trans-Isolimonene** can be isolated.

Reaction Scheme:

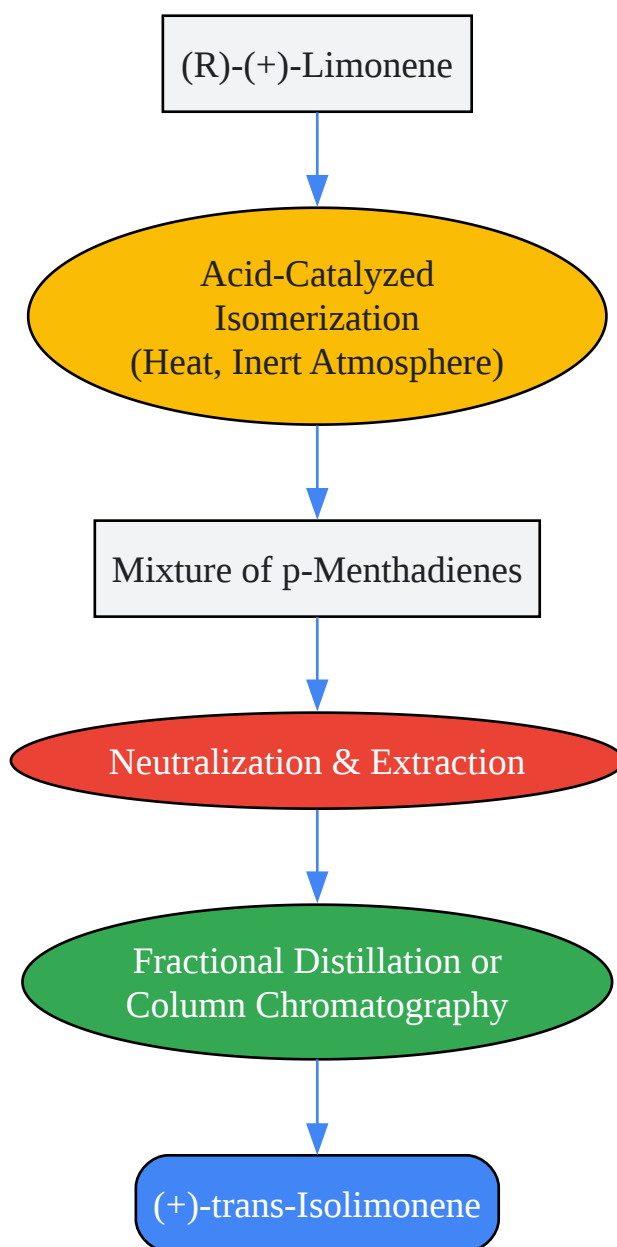
(R)-(+)-Limonene \rightarrow (H^+ catalyst) \rightarrow Mixture of p-menthadienes (including **(+)-trans-Isolimonene**, α -terpinene, γ -terpinene, terpinolene)

Materials and Reagents:

- (R)-(+)-Limonene
- Acid catalyst (e.g., silica-supported zinc oxide[2], or orthotitanic acid)
- Anhydrous solvent (e.g., toluene, if required by the specific catalyst)
- Inert gas (e.g., Nitrogen or Argon)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Apparatus for fractional distillation or column chromatography

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, place the (R)-(+)-limonene and the acid catalyst under an inert atmosphere. The specific ratio of limonene to catalyst will depend on the chosen catalyst system.[2]
- **Isomerization:** Heat the reaction mixture to the specified temperature for the chosen catalyst (e.g., 100-325°C).[2] The reaction progress can be monitored by taking aliquots and analyzing them by Gas Chromatography (GC).
- **Work-up:** After the desired reaction time, cool the mixture to room temperature. If a liquid acid was used, neutralize it by washing with a saturated sodium bicarbonate solution. If a solid catalyst was used, it can be removed by filtration.
- **Extraction and Drying:** Extract the organic layer with a suitable solvent (e.g., diethyl ether), wash with brine, and dry over anhydrous magnesium sulfate.
- **Purification:** Remove the solvent under reduced pressure. The resulting mixture of p-menthadienes can be separated by fractional distillation under reduced pressure or by column chromatography on silica gel to isolate **(+)-trans-Isolimonene**. The purity of the final product should be confirmed by GC and its identity verified by spectroscopic methods (e.g., NMR, IR) and by measuring its optical rotation.



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Synthesis Workflow for (+)-trans-Isolimonene

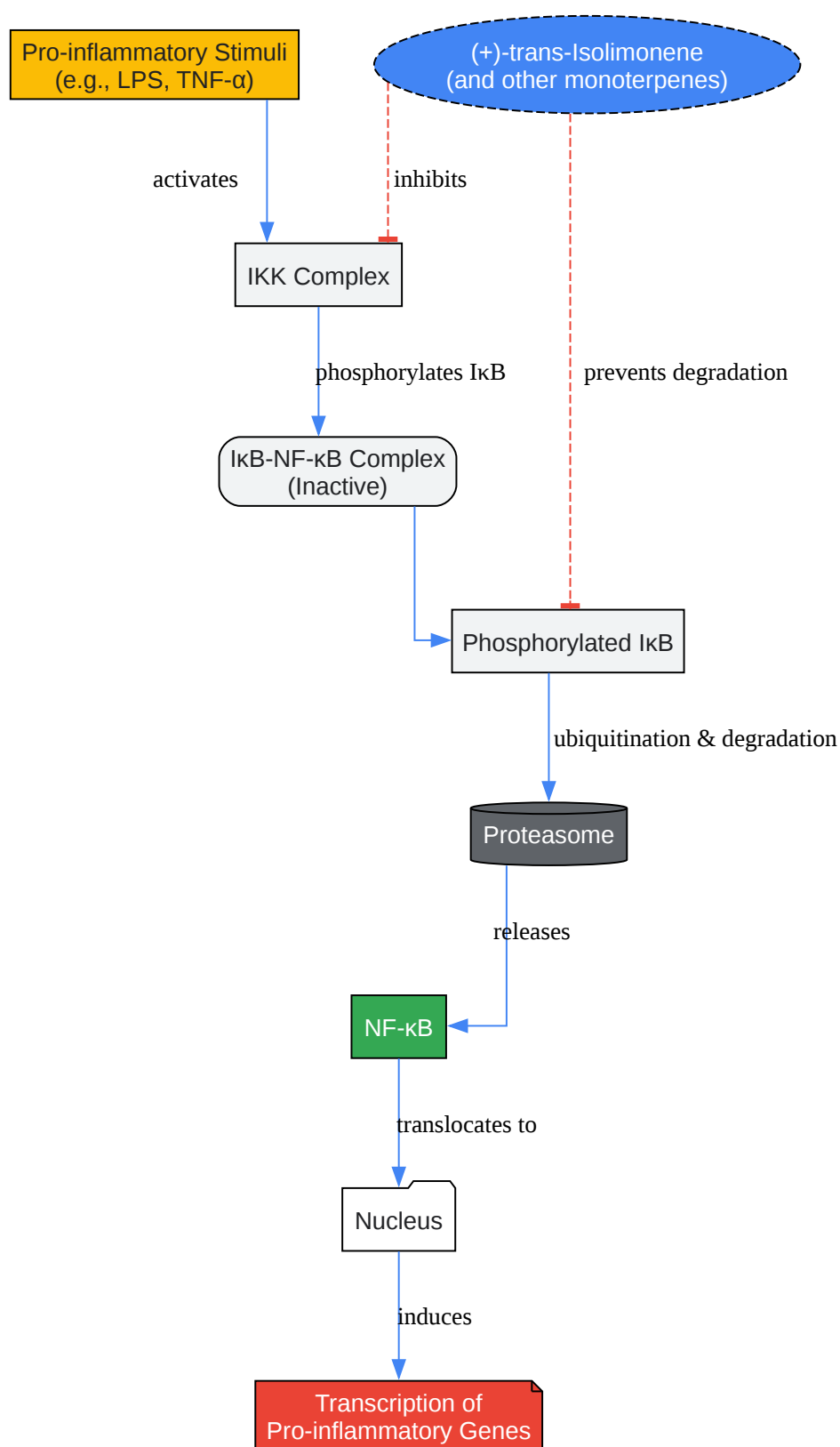
Biological Activity and Signaling Pathways

Monoterpenes, including isomers of limonene, have been shown to possess a range of biological activities, most notably anti-inflammatory and antimicrobial properties. The anti-inflammatory effects are often attributed to their ability to modulate key signaling pathways involved in the inflammatory response.

Anti-inflammatory Mechanism: Inhibition of the NF- κ B Signaling Pathway

The Nuclear Factor-kappa B (NF- κ B) signaling pathway is a central regulator of inflammation. In its inactive state, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Pro-inflammatory stimuli, such as lipopolysaccharide (LPS) or tumor necrosis factor-alpha (TNF- α), lead to the activation of the I κ B kinase (IKK) complex. IKK then phosphorylates I κ B, targeting it for ubiquitination and subsequent degradation by the proteasome. This releases NF- κ B, allowing it to translocate to the nucleus and induce the transcription of pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules.

Monoterpenes, and potentially **(+)-trans-Isolimonene**, are thought to exert their anti-inflammatory effects by interfering with this pathway. They may inhibit the activation of the IKK complex or prevent the degradation of I κ B, thereby blocking the nuclear translocation of NF- κ B and suppressing the expression of inflammatory mediators.



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Inhibition of NF-κB Pathway by Monoterpenes

Conclusion

(+)-trans-Isolimonene is a valuable chiral monoterpene with well-defined physical and chemical properties. The experimental protocols provided in this guide offer a framework for its characterization in a laboratory setting. While its synthesis involves the isomerization of limonene and subsequent purification, this route provides access to this interesting molecule from a renewable feedstock. The potential for **(+)-trans-Isolimonene** to modulate inflammatory pathways, such as the NF- κ B pathway, highlights its promise as a lead compound in drug discovery and development. Further research into its specific biological mechanisms and pharmacological profile is warranted to fully elucidate its therapeutic potential.

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